

Technical Guide: Ethyl 3-oxo-3-(thiophen-2-yl)propanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 3-oxo-3-(thiophen-2-yl)propanoate

Cat. No.: B089249

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer

This document is intended for informational purposes only and is not a substitute for a certified Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS). It is compiled from publicly available data and is intended for use by qualified individuals trained in handling hazardous chemicals. Always consult a certified SDS and follow all applicable safety regulations and institutional protocols.

Chemical Identification and Physical Properties

Ethyl 3-oxo-3-(thiophen-2-yl)propanoate is a beta-keto ester derivative containing a thiophene ring. It is a versatile intermediate in organic synthesis, particularly in the preparation of pharmaceutical compounds and other bioactive molecules.

Table 1: Chemical Identifiers

| Identifier | Value |
|-------------------|--|
| IUPAC Name | ethyl 3-oxo-3-(thiophen-2-yl)propanoate |
| Synonyms | Ethyl 2-thiophenoylacetate, 3-Oxo-3-thiophen-2-yl-propionic acid ethyl ester |
| CAS Number | 13669-10-8[1] |
| Molecular Formula | C ₉ H ₁₀ O ₃ S[2] |
| Molecular Weight | 198.24 g/mol [2] |
| InChI Key | VKSDKUXHVLZDHO-UHFFFAOYSA-N |
| Canonical SMILES | CCOC(=O)CC(=O)C1=CC=CS1 |

Table 2: Physical and Chemical Properties

| Property | Value | Source |
|------------------|--------------------------------|-----------------|
| Physical State | Liquid or Solid | Guidechem |
| Melting Point | 24 °C | Guidechem |
| Boiling Point | 130 °C @ 0.3 mmHg | ChemicalBook |
| Density | 1.212 ± 0.06 g/cm ³ | ECHEMI |
| Refractive Index | 1.5400 to 1.5440 | Parchem, ECHEMI |
| pKa | 9.79 ± 0.46 | ECHEMI |
| PSA | 71.6 Å ² | PubChem |


Hazard Identification and GHS Classification

Based on aggregated data from multiple suppliers, **Ethyl 3-oxo-3-(thiophen-2-yl)propanoate** is classified as a hazardous substance.[2] The GHS classification is summarized below.

Table 3: GHS Hazard Classification

| Hazard Class | Category | Hazard Statement |
|---|----------|---|
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation[2] |
| Serious Eye Damage/Eye Irritation | 2A | H319: Causes serious eye irritation[2] |
| Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation) | 3 | H335: May cause respiratory irritation[2] |

GHS Pictogram:

 alt text

Signal Word: Warning

Precautionary Statements:

A comprehensive list of precautionary statements includes:

- Prevention: P261, P264, P271, P280
- Response: P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362
- Storage: P403+P233, P405
- Disposal: P501

Toxicological Information

Specific quantitative toxicological data such as LD50 (oral, dermal) and LC50 (inhalation) for **Ethyl 3-oxo-3-(thiophen-2-yl)propanoate** are not readily available in the public domain. The hazard classification is based on notifications to the ECHA C&L Inventory.[2] The primary toxicological concerns are irritation to the skin, eyes, and respiratory system upon direct contact or inhalation.

Experimental Protocols

Synthesis of Ethyl 3-oxo-3-(thiophen-2-yl)propanoate

The following is a general laboratory-scale synthesis procedure adapted from the literature.

Reaction Scheme:



Materials and Reagents:

- 2-acetylthiophene
- Diethyl carbonate
- Sodium hydride (60% dispersion in mineral oil)
- Toluene (anhydrous)
- Glacial acetic acid
- Deionized water
- Magnesium sulfate (anhydrous)
- Ethyl acetate
- Hexane

Procedure:

- Under an inert atmosphere (e.g., argon or nitrogen), suspend sodium hydride in anhydrous toluene in a flame-dried reaction flask.
- Add diethyl carbonate to the suspension.
- Heat the reaction mixture to 90 °C with stirring.

- Slowly add a solution of 2-acetylthiophene in anhydrous toluene to the reaction mixture over a period of 3 hours.
- Maintain the reaction at 90 °C for an additional 16 hours after the addition is complete.
- Cool the reaction mixture to room temperature.
- Carefully quench the reaction by the slow addition of glacial acetic acid.
- Add deionized water and transfer the mixture to a separatory funnel.
- Separate the organic layer. Extract the aqueous layer with ethyl acetate.
- Combine all organic layers and wash with brine.
- Dry the combined organic layer over anhydrous magnesium sulfate.
- Filter and concentrate the solvent under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel using a mixture of cyclohexane and ethyl acetate as the eluent.

Safe Handling and Personal Protective Equipment (PPE)

Given the hazardous nature of the compound, the following safe handling procedures and PPE are recommended.

Caption: Workflow for the safe handling of **Ethyl 3-oxo-3-(thiophen-2-yl)propanoate**.

First-Aid and Emergency Procedures

Table 4: First-Aid Measures

| Exposure Route | First-Aid Procedure |
|----------------|---|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. |
| Skin Contact | Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. |

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes of carbon oxides and sulfur oxides under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Storage and Disposal

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.

- Keep away from heat, sparks, and open flames.
- Store away from oxidizing agents.
- Recommended storage temperature is 2-8°C.

Disposal:

- Dispose of this chemical in accordance with federal, state, and local regulations.
- Do not allow it to enter drains or waterways.
- Contaminated packaging should be treated as the chemical itself.

Ecological Information

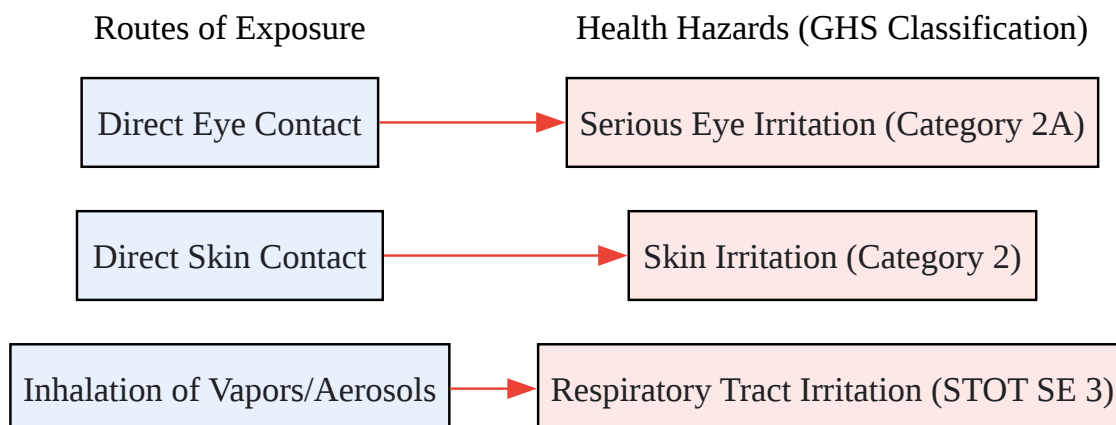
Specific data on the ecotoxicity of **Ethyl 3-oxo-3-(thiophen-2-yl)propanoate** is not readily available. Due to its chemical structure and the presence of a thiophene ring, it should be handled in a manner that prevents its release into the environment.

Regulatory Information

This compound is subject to GHS classification and labeling. Researchers should consult their institutional safety office and local regulations for any additional reporting or handling requirements.

Signaling Pathways and Logical Relationships

The following diagram illustrates the logical relationship between exposure routes and the resulting health hazards based on the GHS classification.



[Click to download full resolution via product page](#)

Caption: Relationship between exposure routes and GHS health hazards.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. eprints.nottingham.ac.uk [eprints.nottingham.ac.uk]
- 2. Ethyl 3-oxo-3-(thiophen-2-yl)propanoate | C₉H₁₀O₃S | CID 255159 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Ethyl 3-oxo-3-(thiophen-2-yl)propanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089249#ethyl-3-oxo-3-thiophen-2-yl-propanoate-msds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com